Application Note: Functionalizing Nanoparticles with Cyanine7 Dicarboxylic Acid

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Compound of Interest

Compound Name:	*Cyanine7 dicarboxylic acid*
Cat. No.:	*B1192622*

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Executive Summary

This guide details the protocol for covalently conjugating Cyanine7 (Cy7) dicarboxylic acid to amine-functionalized nanoparticles (NPs). Cy7 is a near-infrared (NIR) fluorophore (

nm,

nm) critical for in vivo imaging due to its deep tissue penetration and low background autofluorescence.

Unlike mono-functional dyes, Cy7 dicarboxylic acid possesses two carboxyl groups.[1][2] While this increases labeling versatility, it introduces a risk of particle crosslinking (aggregation) if the conjugation stoichiometry is not rigorously controlled. This protocol utilizes carbodiimide chemistry (EDC/NHS) optimized to maximize surface loading while maintaining colloidal stability.[3]

Core Chemistry & Mechanistic Insight

The Reaction Mechanism

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The conjugation relies on the formation of stable amide bonds between the carboxyl groups on the Cy7 dye and primary amines (

) on the nanoparticle surface.

- Activation: The carboxyl group of Cy7 reacts with EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) to form an unstable O-acylisourea intermediate.
- Stabilization: NHS (N-Hydroxysuccinimide) displaces the intermediate to form a semi-stable NHS-ester.
- Conjugation: The amine on the nanoparticle attacks the NHS-ester, releasing NHS and forming a permanent amide bond.

Critical Technical Considerations

- Solubility Mismatch: Non-sulfonated Cy7 dicarboxylic acid is hydrophobic. It requires organic co-solvents (DMSO or DMF) for activation. Aqueous buffers are introduced only during the conjugation step.
- Bifunctionality & Crosslinking: Since the dye has two activatable carboxyl groups, it can theoretically bridge two nanoparticles, causing aggregation.
  - Control Strategy: Use a molar excess of dye relative to surface amines. This ensures that most dye molecules bind to the surface with one arm, while the other arm remains free (or hydrolyzes), preventing bridging.
- pH Sensitivity:
  - Activation (pH 4.5 - 6.0): EDC is most active and stable in slightly acidic conditions (MES buffer).
  - Conjugation (pH 7.2 - 8.5): Primary amines on the NP surface must be deprotonated (neutral) to act as nucleophiles.

Materials & Equipment

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Component	Specification	Purpose
Nanoparticles	Amine-functionalized (e.g., Silica, PLGA, Gold)	Scaffold for labeling
Fluorophore	Cy7 Dicarboxylic Acid (Non-sulfonated)	NIR Imaging agent
Activator	EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide HCl)	Carboxyl activator
Stabilizer	NHS (N-Hydroxysuccinimide)	Increases coupling efficiency
Solvent	Anhydrous DMSO or DMF	Dissolving hydrophobic Cy7
Activation Buffer	100 mM MES, pH 6.0	Optimal pH for EDC
Coupling Buffer	1X PBS (pH 7.4) or 50 mM Borate (pH 8.[4]5)	Optimal pH for Amidation
Purification	Spin Columns (MWCO 10k) or Dialysis Cassettes	Removing free dye

Experimental Protocol

Phase 1: Dye Activation (The "Organic" Phase)

Rationale: Hydrolysis of the NHS-ester is the primary cause of low yields. Activating in anhydrous organic solvent minimizes this risk.

- Dissolve Cy7: Dissolve 1 mg of Cy7 dicarboxylic acid in 100 µL of anhydrous DMSO.
- Prepare EDC/NHS:
  - Dissolve EDC in DMSO to 10 mg/mL.
  - Dissolve NHS in DMSO to 10 mg/mL.
- Activation Mix: Add EDC and NHS to the Cy7 solution.

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- Molar Ratio: Target a ratio of 1:5:5 (Cy7 : EDC : NHS). The excess ensures complete activation of both carboxyl groups (or at least one), driving the equilibrium forward.

- Incubation: Vortex and incubate for 30 minutes at room temperature in the dark.

Phase 2: Nanoparticle Conjugation

Rationale: A pH shift is required here.[3][4][5] The activated dye is added to the aqueous particle suspension.

- Prepare NPs: Disperse amine-functionalized nanoparticles in Coupling Buffer (pH 7.4 - 8.0) at a concentration of 1–5 mg/mL.
  - Note: Ensure the buffer is free of primary amines (e.g., NO Tris, NO Glycine).
- Mixing: Slowly add the activated Cy7-DMSO solution to the nanoparticle suspension while vortexing.
  - Solvent Limit: Keep the final DMSO concentration < 10% (v/v) to prevent damaging polymeric or protein-based nanoparticles.
- Reaction: Incubate for 2–4 hours at room temperature (or overnight at 4°C) with continuous gentle rotation. Protect from light.

Phase 3: Purification (Critical Step)

Rationale: Free Cy7 strongly adheres to surfaces via hydrophobic interaction, leading to false-positive imaging signals. Rigorous washing is mandatory.[3]

- Centrifugation (Hard NPs - Silica/Gold):
  - Centrifuge at appropriate speed (e.g., 14,000 x g for 100nm particles) for 15 mins.
  - Discard supernatant (pink/blue).
  - Resuspend pellet in PBS.[6][7][8]
  - Repeat 3-4 times until the supernatant is clear.

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- Spin Filtration (Soft NPs - Liposomes/Polymers):
  - Use Amicon Ultra spin filters (MWCO 100 kDa).
  - Wash 3-5 times with PBS to remove free dye.

Workflow Visualization

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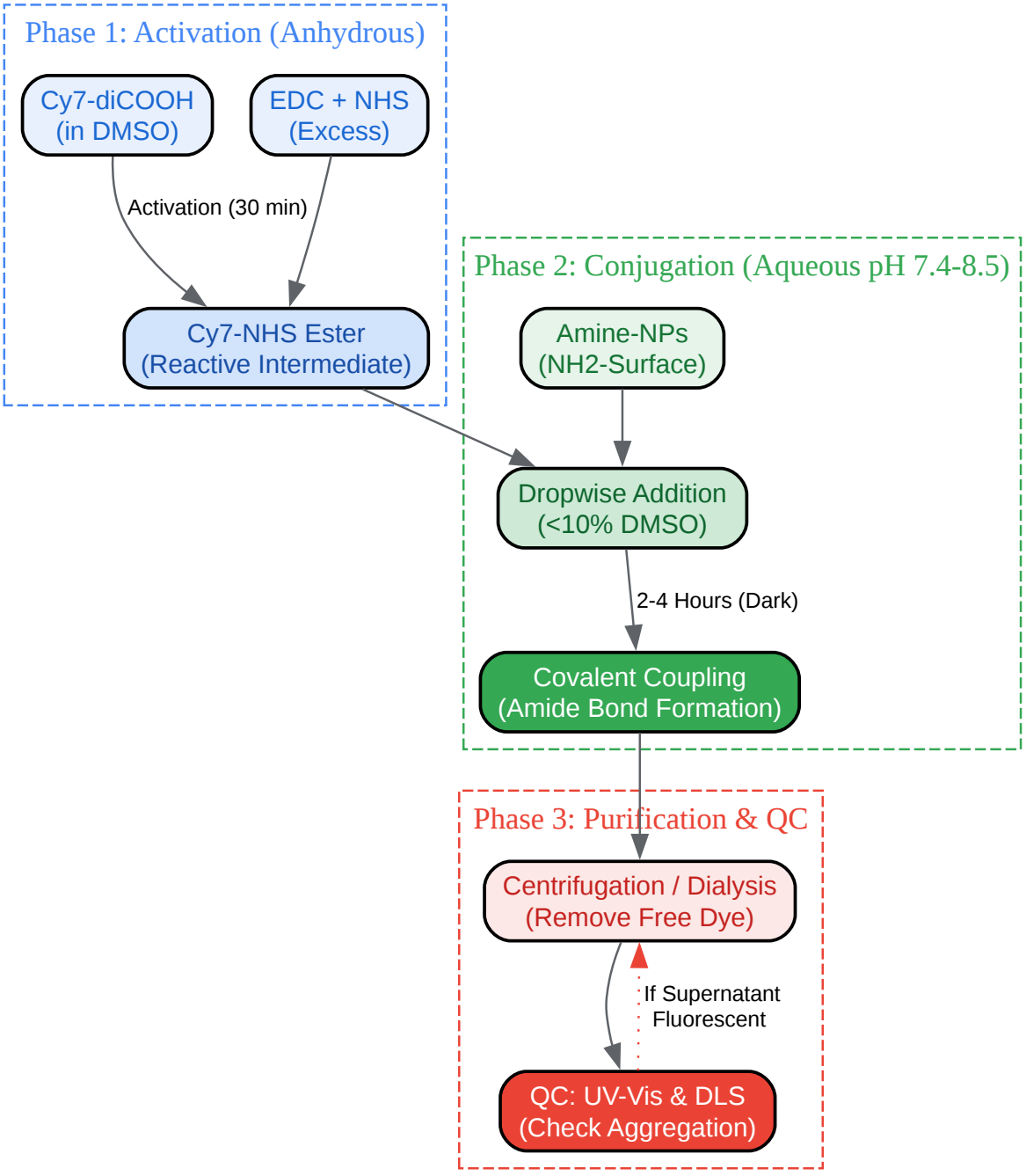

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Caption: Workflow for EDC/NHS mediated conjugation of Cy7 dicarboxylic acid to amine-functionalized nanoparticles, highlighting solvent shifts and critical purification steps.

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Quality Control & Characterization

Degree of Labeling (DOL)

Quantify the number of Cy7 molecules per nanoparticle using UV-Vis spectroscopy.

- Measure Absorbance at 750 nm (

) and 280 nm (

  , if applicable).
- Use the Beer-Lambert Law:
  - (Check vendor specific CoA).
- Calculate DOL:

Colloidal Stability (DLS & Zeta Potential)

- DLS: Check for aggregation. A significant increase in hydrodynamic diameter (>20%) compared to bare NPs suggests crosslinking.
- Zeta Potential: Since Cy7-diCOOH adds negative charge (residual COOH) or neutralizes positive amines, expect a shift in Zeta potential.
  - Example:

    -NPs (+30 mV)

    Cy7-NPs (+15 mV). A drop to 0 mV may induce aggregation.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Aggregation / Precipitation	Crosslinking via bifunctional dye	Increase dye excess (saturate surface) or lower NP concentration during reaction.
Low Fluorescence Signal	Hydrolysis of NHS-ester	Ensure DMSO is anhydrous. Use fresh EDC. Work quickly during the mixing step.
High Background (In Vivo)	Free dye contamination	Increase washing steps. Use dialysis with frequent buffer changes.
Blue Shift in Spectra	H-aggregates of dye on surface	Dye loading is too high (self-quenching). Reduce the dye:NP ratio.

References

- Hermanson, G. T. (2013). Bioconjugate Techniques (3rd Edition). Academic Press. (Standard reference for EDC/NHS chemistry).
- Ocean NanoTech.Conjugation Protocol for Carboxyl/Amine Nanoparticles. Available at: [Link]

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Sources

- 1. content.labscoop.com [content.labscoop.com]
- 2. lumiprobe.com [lumiprobe.com]
- 3. General Protocol for Coupling Biomolecules to Carboxylate Particles using EDC/Sulfo-NHS [echobiosystems.com]
- 4. oceannanotech.com [oceannanotech.com]

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- 5. documents.thermofisher.com [documents.thermofisher.com]
- 6. Methods for Isolation and Identification of Nanoparticle-Containing Subcellular Compartments - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Protocols for isolation and characterization of nanoparticle biomolecular corona complexes - PMC [pmc.ncbi.nlm.nih.gov]

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